

JH-X-119-01 hydrochloride solubility and stock solution preparation

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Compound of Interest

Compound Name: JH-X-119-01 hydrochloride

Cat. No.: B2769963

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JH-X-119-01 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stock solution preparation of **JH-X-119-01 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **JH-X-119-01 hydrochloride**?

A1: The highly recommended solvent for preparing a stock solution of **JH-X-119-01 hydrochloride** is Dimethyl Sulfoxide (DMSO).^{[1][2][3][4][5]} It exhibits high solubility in this solvent.

Q2: What is the solubility of **JH-X-119-01 hydrochloride** in common solvents?

A2: The solubility of **JH-X-119-01 hydrochloride** varies significantly across different solvents. For in vitro studies, DMSO is the solvent of choice. The compound is generally considered insoluble in water and ethanol.^[1] Please refer to the table below for a summary of solubility data.

Q3: How should I store the solid compound and its stock solutions?

A3: Proper storage is crucial to maintain the stability and activity of **JH-X-119-01 hydrochloride**.

- Solid Powder: Store at -20°C for up to 3 years.[\[1\]](#)[\[3\]](#)
- Stock Solutions in DMSO: Aliquot the stock solution to avoid repeated freeze-thaw cycles.[\[5\]](#)[\[6\]](#)
 - Store at -80°C for up to 1 year.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
 - Store at -20°C for up to 1 month.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Q4: Can I use water or ethanol to dissolve **JH-X-119-01 hydrochloride**?

A4: No, **JH-X-119-01 hydrochloride** is reported to be insoluble in water and ethanol.[\[1\]](#) Attempting to dissolve it in these solvents will likely result in a suspension, which is not suitable for most experimental applications.

Q5: Is sonication necessary when preparing a stock solution in DMSO?

A5: Yes, sonication is often recommended to aid in the dissolution of **JH-X-119-01 hydrochloride** in DMSO, especially at higher concentrations.[\[2\]](#)[\[3\]](#) If you observe any particulates after vortexing, brief sonication can help achieve a clear solution.

Data Presentation: Solubility and Stock Solution Parameters

Parameter	Value	Reference
Molecular Weight	488.93 g/mol	[2]
Appearance	Light yellow to yellow solid	[4][5]
Solubility in DMSO	≥ 90 mg/mL (198.91 mM)	[1]
100 mg/mL (204.53 mM)	[2][4][5]	
12 mg/mL (26.52 mM)	[3]	
Solubility in Water	Insoluble	[1]
Solubility in Ethanol	Insoluble	[1]
Storage of Solid	3 years at -20°C	[1][3]
Storage of Stock Solution	1 year at -80°C in solvent	[1][3][6]
1 month at -20°C in solvent	[1][2][4][5][6]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **JH-X-119-01 hydrochloride** for in vitro experiments.

Materials:

- **JH-X-119-01 hydrochloride** powder
- Anhydrous/fresh DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath

Procedure:

- **Weigh the Compound:** Accurately weigh the desired amount of **JH-X-119-01 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.89 mg.
- **Add Solvent:** Add the calculated volume of fresh DMSO to the tube containing the powder. It is crucial to use anhydrous DMSO as moisture can reduce solubility.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- **Dissolve:** Vortex the mixture thoroughly for 1-2 minutes.
- **Sonication (if necessary):** If the solution is not completely clear, place the tube in an ultrasonic water bath for 5-10 minutes.[\[2\]](#)[\[3\]](#)
- **Visual Inspection:** Visually inspect the solution to ensure it is clear and free of any particulates.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[5\]](#)[\[6\]](#) Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Protocol 2: Preparation of a Working Solution for In Vivo Studies

This protocol details the preparation of a dosing solution for animal studies, starting from a DMSO stock solution. For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.[\[6\]](#)

Materials:

- **JH-X-119-01 hydrochloride** DMSO stock solution (e.g., 45 mg/mL)
- PEG300
- Tween-80
- Sterile ddH₂O or Saline
- Corn oil (for alternative formulation)

- Sterile tubes

Formulation 1: PEG300, Tween-80, and Saline/ddH₂O This formulation results in a clear solution suitable for administration.[\[2\]](#)

Procedure:

- Start with a clarified DMSO stock solution of **JH-X-119-01 hydrochloride**.
- In a sterile tube, add the required volume of the DMSO stock solution. For example, to prepare 1 mL of a 2.5 mg/mL working solution, start with 55.6 µL of a 45 mg/mL DMSO stock.
- Add the co-solvents sequentially, ensuring the solution is clear after each addition.[\[3\]](#) A common formulation is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[\[2\]](#)
 - Add 400 µL of PEG300 and mix until clear.
 - Add 50 µL of Tween-80 and mix until clear.
 - Add ddH₂O or saline to a final volume of 1 mL.
- The final solution should be clear. Use immediately for optimal results.[\[1\]](#)

Formulation 2: Corn Oil This formulation results in a suspension and may require sonication.[\[2\]](#)

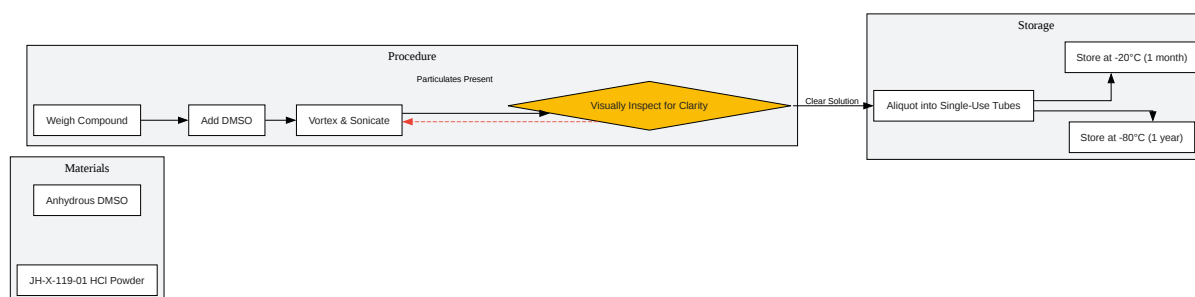
Procedure:

- Start with a clarified DMSO stock solution of **JH-X-119-01 hydrochloride**.
- To prepare a 2.5 mg/mL suspension, add 55.6 µL of a 45 mg/mL clear DMSO stock solution to 944.4 µL of corn oil.[\[1\]](#)[\[2\]](#)
- Mix thoroughly. Sonication may be required to achieve a uniform suspension.[\[2\]](#)
- Use the suspension immediately.[\[1\]](#)

Troubleshooting Guide

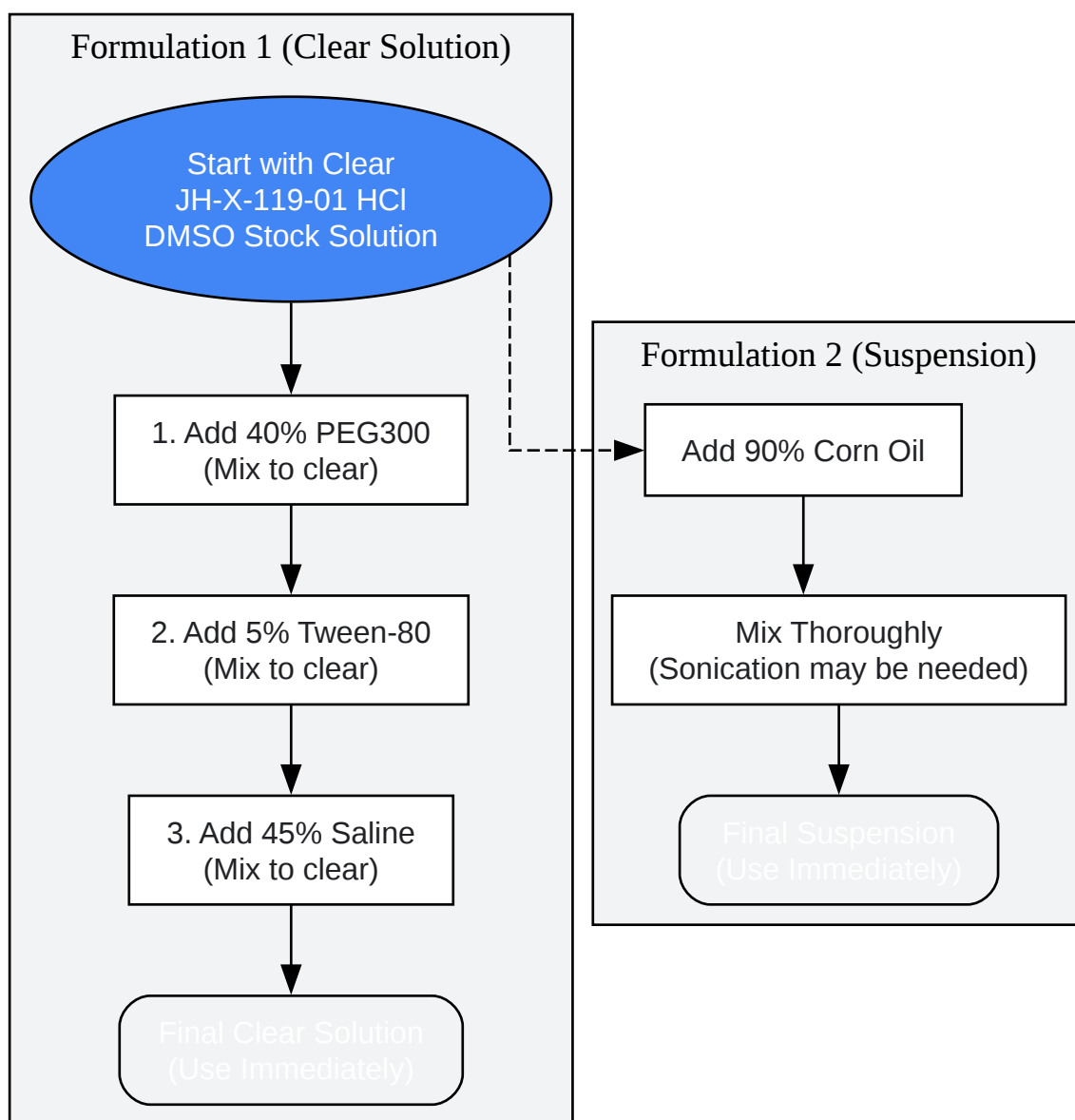
Issue	Possible Cause	Recommended Solution
Compound does not fully dissolve in DMSO.	1. Insufficient mixing or sonication. 2. Use of old or hygroscopic DMSO. 3. Concentration is too high.	1. Continue vortexing and/or sonicate for a longer duration. Gentle warming may also help. 2. Use a fresh, unopened bottle of anhydrous DMSO.[1][4][5] 3. Prepare a more dilute stock solution.
Precipitation occurs when diluting the DMSO stock solution with aqueous media.	High concentration of DMSO in the final working solution can cause the compound to precipitate out of the aqueous buffer.	Minimize the final concentration of DMSO in your aqueous working solution, typically to less than 0.5%.
The in vivo working solution is cloudy or has precipitates.	1. Incomplete dissolution of the DMSO stock. 2. Improper mixing of co-solvents. 3. The compound has limited solubility in the final vehicle.	1. Ensure the initial DMSO stock is completely clear before preparing the working solution. 2. Add co-solvents sequentially and ensure the solution is clear after each addition.[3] 3. Consider adjusting the ratios of the co-solvents or trying an alternative formulation. Sonication may be necessary for suspensions.[2]
Inconsistent experimental results.	1. Repeated freeze-thaw cycles of the stock solution. 2. Degradation of the compound due to improper storage.	1. Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[5][6] 2. Ensure the stock solutions are stored at the recommended temperatures (-80°C for long-term, -20°C for short-term).[1][2][3][4][5][6]

Visualizations



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Caption: Workflow for preparing a stock solution of **JH-X-119-01 hydrochloride**.



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Caption: Preparation of in vivo working solutions of **JH-X-119-01 hydrochloride**.

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